

# Proper Disposal Procedures for p-Tolyl Phenylacetate

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## Compound of Interest

Compound Name: *p*-Tolyl phenylacetate

Cat. No.: B089785

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This document provides essential safety and logistical guidance for the proper disposal of **p-Tolyl phenylacetate** (CAS No. 101-94-0). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and environmental compliance.

## Immediate Safety and Handling

Before handling **p-Tolyl phenylacetate**, it is crucial to be aware of its potential hazards. While some assessments indicate it is not a hazardous substance, other safety data sheets (SDS) highlight specific risks.<sup>[1][2]</sup> It may cause an allergic skin reaction and is considered toxic to aquatic life.<sup>[3]</sup> Therefore, appropriate personal protective equipment (PPE) must be worn at all times.

### Personal Protective Equipment (PPE):

- **Gloves:** Handle with chemical-resistant gloves that have been inspected prior to use.<sup>[4]</sup>
- **Eye Protection:** Use safety glasses or goggles tested and approved under government standards such as NIOSH (US) or EN 166 (EU).<sup>[4]</sup>
- **Body Protection:** Wear a lab coat or other protective clothing to prevent skin contact. The type of body protection should be selected based on the concentration and amount of the substance being handled.<sup>[4]</sup>

## Quantitative Data Summary

The following table summarizes the key quantitative properties of **p-Tolyl phenylacetate**.

Property	Value	Source(s)
CAS Number	101-94-0	[5][6][7]
Molecular Formula	C <sub>15</sub> H <sub>14</sub> O <sub>2</sub>	[1][6][7][8]
Molecular Weight	226.27 g/mol	[1][6][8]
Appearance	Fine, white crystalline solid	[6]
Melting Point	73.5 - 77.5 °C	[6]
Boiling Point	309 - 311 °C	[6]
Oral LD50 (Rat)	>5000 mg/kg	[9]
Dermal LD50 (Rabbit)	>5000 mg/kg	[9]

## Step-by-Step Disposal Protocol

This protocol outlines the procedural steps for the safe disposal of **p-Tolyl phenylacetate** waste and the management of accidental spills.

### Waste Collection and Storage

- Segregation: Do not mix **p-Tolyl phenylacetate** waste with other chemicals.[3] Keep it in its original container if possible.[3]
- Labeling: Clearly label the waste container with the chemical name ("**p-Tolyl phenylacetate**") and any applicable hazard warnings.
- Storage: Store waste containers in a designated, well-ventilated area away from incompatible materials.

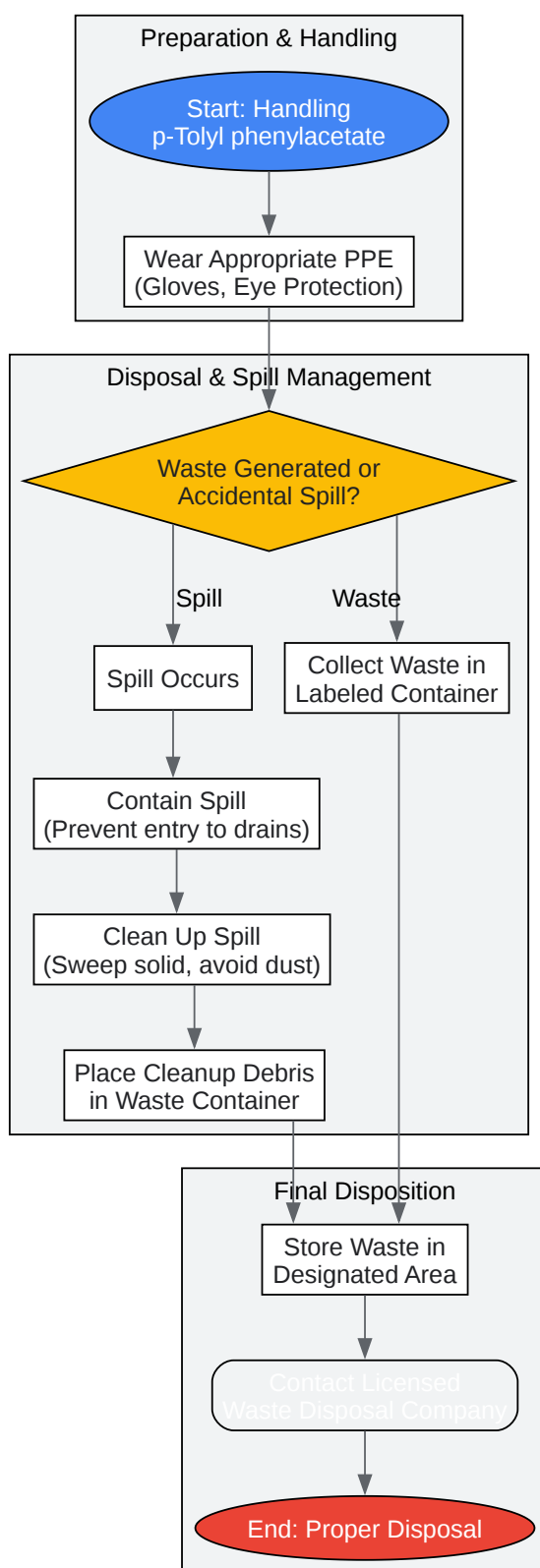
### Accidental Spill Cleanup

- **Ensure Safety:** Evacuate non-essential personnel from the spill area. Ensure adequate ventilation is available.[\[3\]](#)
- **Containment:** Prevent the spilled material from entering drains or waterways.[\[3\]](#)[\[4\]](#) Cover drains if necessary.
- **Cleanup:** For solid spills, avoid creating dust.[\[4\]](#) Carefully sweep or shovel the material into a suitable, closed container for disposal.[\[4\]](#)
- **Decontamination:** Clean the affected area thoroughly.
- **PPE Disposal:** Dispose of contaminated gloves and other protective gear as hazardous waste in accordance with applicable regulations.[\[4\]](#)

## Final Disposal Procedure

- **Professional Disposal:** All waste material, including the chemical itself and any contaminated containers or cleaning materials, must be disposed of through a licensed and approved waste disposal company.[\[2\]](#)[\[3\]](#)
- **Regulatory Compliance:** Disposal must be conducted in strict accordance with all national and local environmental regulations.[\[3\]](#)
- **Container Disposal:** Handle uncleaned, empty containers in the same manner as the product itself.[\[3\]](#) Do not reuse empty containers.

## Disposal Workflow Diagram



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Caption: Workflow for the safe handling and disposal of **p-Tolyl phenylacetate**.

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